

High-performance liquid chromatography (HPLC) for Morindone quantification

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Compound of Interest

Compound Name: Morindone

Cat. No.: B1201549

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Application Notes & Protocols for Morindone Quantification using HPLC

For Researchers, Scientists, and Drug Development Professionals

Introduction

Morindone, a prominent anthraquinone found in the roots of *Morinda citrifolia* (Noni), has garnered significant attention for its potential therapeutic properties, including anticancer activities. Accurate and precise quantification of **morindone** in plant materials and pharmaceutical formulations is crucial for quality control, dosage determination, and pharmacokinetic studies. High-performance liquid chromatography (HPLC) offers a reliable and robust method for this purpose. These application notes provide a detailed protocol for the quantification of **morindone** using HPLC, including sample preparation, chromatographic conditions, and method validation parameters.

Experimental Protocols

Sample Preparation: Extraction of Morindone from *Morinda citrifolia* Roots

This protocol describes the extraction of **morindone** from dried plant material, a critical step for accurate HPLC analysis.

Materials:

- Dried and powdered roots of *Morinda citrifolia*
- Methanol (HPLC grade)
- Ethanol (80% aqueous solution)
- Water bath or reflux apparatus
- Centrifuge
- 0.45 μm syringe filters

Protocol:

- Extraction:
 - Weigh 1.0 g of powdered *Morinda citrifolia* root into a flask.
 - Add 25 mL of methanol.
 - Heat the mixture under reflux for 60 minutes.^[1] Alternatively, extraction can be performed by sonicating the sample in 70% aqueous methanol for 30 minutes at room temperature.
- Centrifugation:
 - After extraction, centrifuge the mixture at 12,000 rpm for 10 minutes to pellet the solid material.^[2]
- Filtration:
 - Carefully collect the supernatant.
 - Filter the supernatant through a 0.45 μm syringe filter into an HPLC vial.
- Storage:

- The sample is now ready for HPLC analysis. If not analyzed immediately, store the vials at 4°C.

HPLC Method for Morindone Quantification

This section details the instrumental parameters for the chromatographic separation and detection of **morindone**.

Instrumentation:

- HPLC system with a UV-Vis detector
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Data acquisition and processing software

Chromatographic Conditions:

Parameter	Condition
Column	C18 Reversed-Phase (250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile and 0.1% Formic Acid in Water
Gradient	A gradient elution is often used for complex plant extracts. A typical gradient could start with a lower concentration of acetonitrile, gradually increasing to elute more hydrophobic compounds like morindone.
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Detection	UV at 254 nm
Column Temp.	Ambient or controlled at 25°C

Method Validation Data

Method validation is essential to ensure the reliability of the analytical data. The following tables summarize the typical validation parameters for an HPLC method for quantifying anthraquinones like **morindone**, based on literature values for similar compounds.[3]

Table 1: Linearity and Range

Analyte	Linear Range (µg/mL)	Correlation Coefficient (r ²)
Morindone	1 - 100	> 0.999

Table 2: Precision

Analyte	Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6)
Morindone	5	< 2.0	< 5.0
25	< 2.0	< 5.0	
75	< 2.0	< 5.0	

Table 3: Accuracy (Recovery)

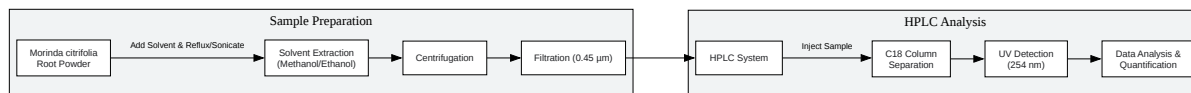
Analyte	Spiked Concentration (µg/mL)	Measured Concentration (µg/mL)	Recovery (%)
Morindone	10	9.7	97.0
50	49.2	98.4	
90	89.1	99.0	

Table 4: Limits of Detection (LOD) and Quantification (LOQ)

Analyte	Limit of Detection (LOD) (µg/mL)	Limit of Quantification (LOQ) (µg/mL)
Morindone	0.1	0.3

Visualizations

Experimental Workflow for Morindone Quantification

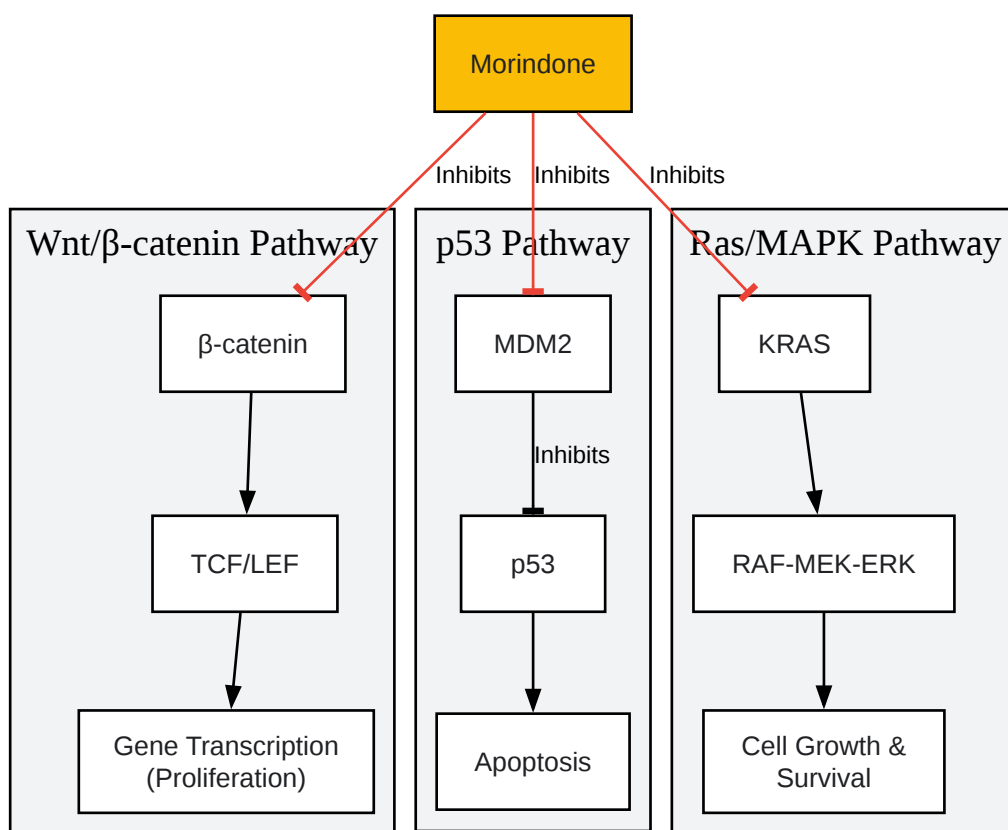


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Caption: Workflow for **Morindone** Quantification.

Signaling Pathways Targeted by Morindone in Colorectal Cancer

Morindone has been shown to interact with key signaling pathways implicated in the development and progression of colorectal cancer.[1][2]



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Caption: **Morindone's** Inhibition of Cancer Pathways.

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